

# Rubidium Iodide: A Key Ingredient for Boosting Perovskite Solar Cell Efficiency

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## Compound of Interest

Compound Name: *Rubidium iodide*

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The addition of **rubidium iodide** (RbI) as a dopant in perovskite solar cells (PSCs) has emerged as a critical strategy for enhancing their power conversion efficiency (PCE) and stability. Researchers have demonstrated that the incorporation of this alkali metal halide can lead to significant improvements in key photovoltaic parameters, mitigate detrimental hysteresis effects, and prolong the operational lifetime of the devices.

Perovskite solar cells, a promising next-generation photovoltaic technology, have seen rapid advancements in efficiency. However, challenges related to stability and performance consistency have hindered their widespread commercialization. The introduction of **rubidium iodide** into the perovskite crystal lattice has proven to be an effective approach to address these issues. Scientific studies have shown that RbI can enhance crystallinity, reduce defects, and optimize the electronic properties of the perovskite layer, leading to superior device performance.

## Performance Comparison: With and Without Rubidium Iodide

The inclusion of **rubidium iodide** in various perovskite formulations has consistently resulted in improved photovoltaic performance. Below is a summary of key performance metrics from different studies, comparing perovskite solar cells with and without RbI.

Perovskite Composition	Dopant	PCE (%)	Voc (V)	Jsc (mA/cm <sup>2</sup> )	FF (%)	Reference
FAPbI <sub>3</sub>	None	14.9	~1.09	-	-	<a href="#">[1]</a>
FA <sub>0.95</sub> Rb <sub>0.05</sub> PbI <sub>3</sub>	5% RbI	16.2	-	Increased	Increased	<a href="#">[1]</a>
FA <sub>0.85</sub> MA <sub>0.15</sub> PbI <sub>2.55</sub> Br <sub>0.45</sub>	None	17.1	-	-	-	<a href="#">[1]</a>
FA <sub>0.80</sub> MA <sub>0.15</sub> Rb <sub>0.05</sub> PbI <sub>2.55</sub> Br <sub>0.45</sub>	5% RbI	19.6	Increased	-	-	<a href="#">[1]</a>
Sn-Pb Perovskite (MA-based)	None	18.32	0.762	-	-	<a href="#">[2]</a>
Sn-Pb Perovskite (MA-based)	RbI	>20	0.823	-	-	<a href="#">[2]</a>
(MA <sub>0.17</sub> FA <sub>0.83</sub> )Pb(I <sub>0.83</sub> Br <sub>0.17</sub> ) <sub>3</sub>	5% CsI	19.2	-	-	-	<a href="#">[3]</a>
RbCsMAF A Quadruple Cation	RbI & CsI	20.2	-	-	-	<a href="#">[3]</a>

## Experimental Protocols

The fabrication of high-efficiency perovskite solar cells incorporating **rubidium iodide** typically involves solution processing techniques such as spin coating, often combined with methods like gas quenching to control film crystallization.

## Fabrication of Perovskite Solar Cells (Illustrative Protocol)

### 1. Substrate Preparation:

- Fluorine-doped tin oxide (FTO) coated glass substrates are sequentially cleaned in an ultrasonic bath with detergent, deionized water, acetone, and isopropanol.
- The substrates are then treated with UV-ozone for 15-20 minutes to remove organic residues and improve the wettability.

### 2. Deposition of Electron Transport Layer (ETL):

- A compact titanium dioxide (c-TiO<sub>2</sub>) layer is deposited on the FTO substrate by spin coating a precursor solution (e.g., titanium diisopropoxide bis(acetylacetonate) in isopropanol) and annealing at high temperatures (e.g., 500°C).
- Subsequently, a mesoporous TiO<sub>2</sub> (mp-TiO<sub>2</sub>) layer is often deposited by spin coating a nanoparticle paste and sintering.

### 3. Perovskite Layer Deposition (Control vs. RbI-doped):

- Control Perovskite Solution: A precursor solution is prepared by dissolving the primary perovskite components (e.g., formamidinium iodide (FAI) and lead iodide (PbI<sub>2</sub>)) in a mixed solvent like dimethylformamide (DMF) and dimethyl sulfoxide (DMSO).
- RbI-doped Perovskite Solution: For the doped film, a specific molar percentage of **rubidium iodide** (e.g., 5%) is added to the control perovskite precursor solution.
- Spin Coating: The prepared precursor solution (either control or RbI-doped) is spin-coated onto the mp-TiO<sub>2</sub>/c-TiO<sub>2</sub>/FTO substrate. This is typically a two-step process involving a low-speed spin to spread the solution followed by a high-speed spin to create a uniform film.

- **Gas Quenching:** During the high-speed spin-coating step, a stream of inert gas (e.g., nitrogen or argon) is directed onto the substrate. This rapid gas flow assists in the fast removal of the solvent, promoting uniform nucleation and the growth of large perovskite crystals.<sup>[1]</sup>
- **Annealing:** The substrate is then annealed on a hotplate at a specific temperature (e.g., 150°C) to complete the perovskite crystallization.

#### 4. Deposition of Hole Transport Layer (HTL):

- A solution of a hole-transporting material, commonly Spiro-OMeTAD, is prepared in a solvent like chlorobenzene, often with additives such as lithium bis(trifluoromethanesulfonyl)imide (Li-TFSI) and 4-tert-butylpyridine (t-BP).
- The HTL solution is then spin-coated on top of the perovskite layer.

#### 5. Deposition of Metal Contact:

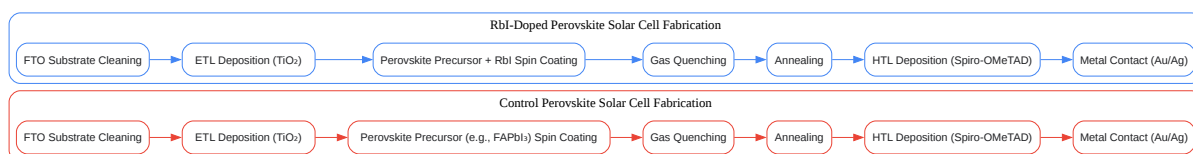
- Finally, a metal electrode (e.g., gold or silver) is deposited on top of the HTL by thermal evaporation to complete the solar cell device.

## Mechanisms of Improvement and Visualization

The performance enhancement in RbI-doped perovskite solar cells can be attributed to several factors. The small ionic radius of rubidium allows it to be incorporated into the perovskite lattice, leading to improved structural stability and reduced lattice strain. This incorporation also helps in passivating defects, which are sites for non-radiative recombination of charge carriers, thereby increasing the open-circuit voltage (Voc) and fill factor (FF). Furthermore, RbI has been shown to improve the crystallinity of the perovskite film, leading to better charge transport and a higher short-circuit current density (Jsc).

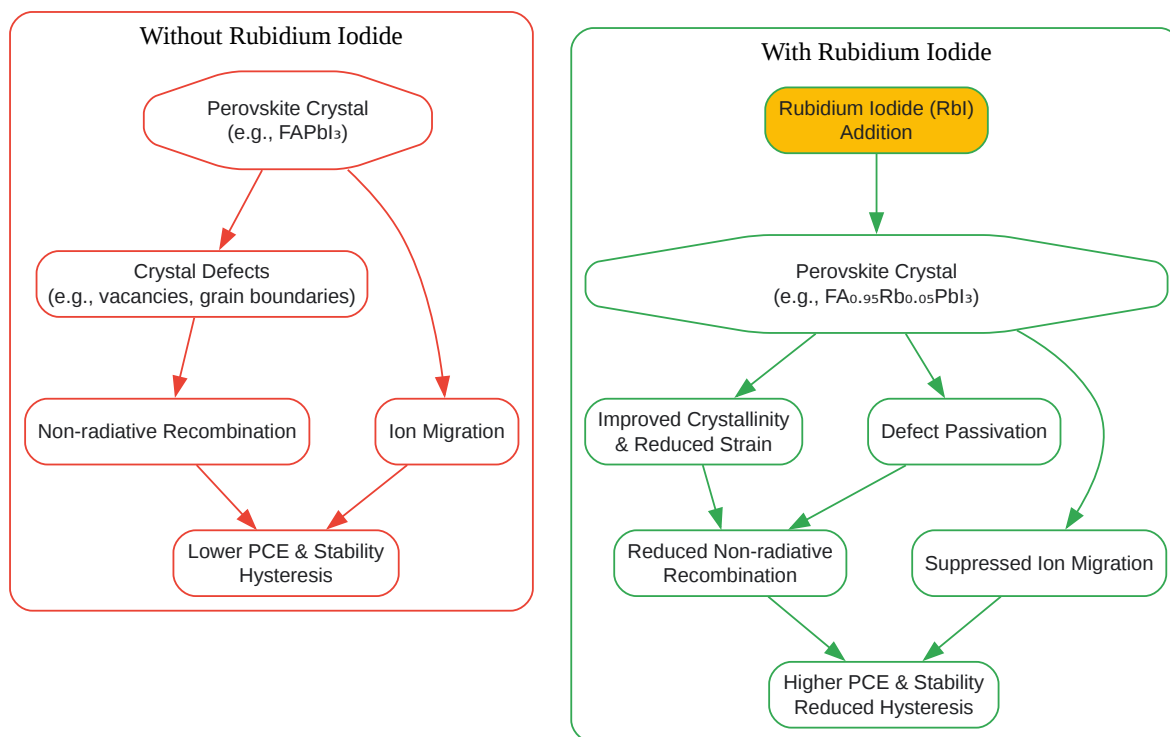
The reduction in hysteresis, a phenomenon where the measured efficiency depends on the voltage scan direction, is another significant benefit of RbI incorporation. This is often linked to the suppression of ion migration within the perovskite layer, leading to more stable device operation.

Below are diagrams illustrating the experimental workflow and the proposed mechanism for the impact of **rubidium iodide**.



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Fabrication workflow for control and RbI-doped PSCs.



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Impact of RbI on perovskite properties and performance.

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## References

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